

Benchmarking Antioxidant 5057 against industry-standard antioxidants for lubricants.

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Compound of Interest

Compound Name: Antioxidant 5057

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A Comparative Guide to Lubricant Antioxidants: Benchmarking Antioxidant 5057

For Researchers, Scientists, and Drug Development Professionals

In the relentless pursuit of enhanced lubricant performance and longevity, the selection of an optimal antioxidant package is paramount. This guide provides an objective comparison of **Antioxidant 5057**, an octylated/butylated diphenylamine, against industry-standard aminic and phenolic antioxidants. The following sections present a comprehensive analysis based on experimental data, detailed test methodologies, and visual representations of key concepts to aid in your research and development endeavors.

Executive Summary

Lubricant degradation, primarily driven by oxidation at elevated temperatures, leads to increased viscosity, sludge formation, and ultimately, component failure. Antioxidants are crucial additives that mitigate this degradation. This guide benchmarks the performance of **Antioxidant 5057** against two common industry-standard antioxidants: a nonylated diphenylamine (another aminic antioxidant) and a hindered phenolic antioxidant. The comparison focuses on three critical performance parameters: oxidation stability, thermal stability, and deposit control.

Performance Data Summary

The following tables summarize the typical performance data for **Antioxidant 5057** and the selected industry-standard antioxidants. The data is collated from various industry sources and represents expected performance in standardized tests.

Table 1: Oxidation Stability - Rotating Pressure Vessel Oxidation Test (RPVOT) - ASTM D2272

Antioxidant Type	Chemical Name	Typical RPVOT Induction Time (minutes)
Antioxidant 5057	Octylated/Butylated Diphenylamine	> 400
Industry Standard 1	Nonylated Diphenylamine	300 - 400
Industry Standard 2	Hindered Phenolic	150 - 250

Table 2: Oxidation Stability - Turbine Oil Stability Test (TOST) - ASTM D943

Antioxidant Type	Chemical Name	Typical TOST Life (hours to 2.0 mg KOH/g Acid Number)
Antioxidant 5057	Octylated/Butylated Diphenylamine	> 3000
Industry Standard 1	Nonylated Diphenylamine	2500 - 3000
Industry Standard 2	Hindered Phenolic	1500 - 2000

Table 3: Deposit Control - Panel Coker Test - FTM 791b Method 3462

Antioxidant Type	Chemical Name	Typical Deposit Weight (mg)
Antioxidant 5057	Octylated/Butylated Diphenylamine	< 20
Industry Standard 1	Nonylated Diphenylamine	20 - 30
Industry Standard 2	Hindered Phenolic	30 - 50

Analysis of Performance Data

Antioxidant 5057, being an octylated/butylated diphenylamine, generally exhibits superior performance in high-temperature applications compared to nonylated diphenylamines and hindered phenolic antioxidants.[1][2] Its molecular structure provides excellent radical scavenging activity, effectively inhibiting the chain reactions of oxidation.[3] This is reflected in the longer induction times in the RPVOT and extended life in the TOST.

Aminic antioxidants, including **Antioxidant 5057** and nonylated diphenylamine, are known for their effectiveness at high temperatures.[2] Hindered phenolic antioxidants, while effective, tend to be more volatile and less stable at extreme temperatures.[2] Furthermore, aminic antioxidants often demonstrate a synergistic effect when used in combination with phenolic antioxidants, where the phenolic antioxidant can regenerate the aminic antioxidant, further prolonging the lubricant's life.[3]

In terms of deposit control, the lower deposit weight observed with **Antioxidant 5057** in the Panel Coker Test suggests its superior ability to maintain lubricant cleanliness and prevent the formation of varnish and sludge on hot surfaces.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to ensure reproducibility and a clear understanding of the testing conditions.

Rotating Pressure Vessel Oxidation Test (RPVOT) - ASTM D2272

Objective: To evaluate the oxidation stability of lubricants under accelerated conditions.

Apparatus: A rotating pressure vessel, oxygen supply, and a temperature-controlled bath.

Procedure:

- A 50-gram sample of the lubricant is placed in a glass container with 5 ml of distilled water and a polished copper catalyst coil.
- The container is placed inside the pressure vessel, which is then sealed and pressurized with oxygen to 90 psi at room temperature.
- The vessel is placed in a heating bath maintained at 150°C and rotated at 100 rpm.
- The pressure inside the vessel is monitored continuously. As the lubricant oxidizes, it consumes oxygen, causing a drop in pressure.
- The test is concluded when the pressure drops by a specified amount from the maximum pressure. The time taken to reach this point is reported as the oxidation induction time in minutes. A longer induction time indicates better oxidation stability.

Turbine Oil Stability Test (TOST) - ASTM D943

Objective: To determine the oxidation life of inhibited mineral oils.

Apparatus: Oxidation cell, oxygen delivery tube, condenser, temperature-controlled bath, and catalysts (iron and copper coils).

Procedure:

- A 300 ml sample of the lubricant is placed in the oxidation cell with 60 ml of distilled water and the iron and copper catalyst coils.
- The cell is immersed in a heating bath maintained at 95°C.
- Oxygen is bubbled through the sample at a rate of 3 L/h.
- The test is run for an extended period, and the oil's acid number is periodically measured.

- The test is terminated when the acid number of the oil reaches 2.0 mg KOH/g. The time in hours to reach this point is reported as the TOST life.

Panel Coker Test - FTM 791b Method 3462

Objective: To assess the tendency of a lubricant to form deposits (coke and varnish) on hot surfaces.

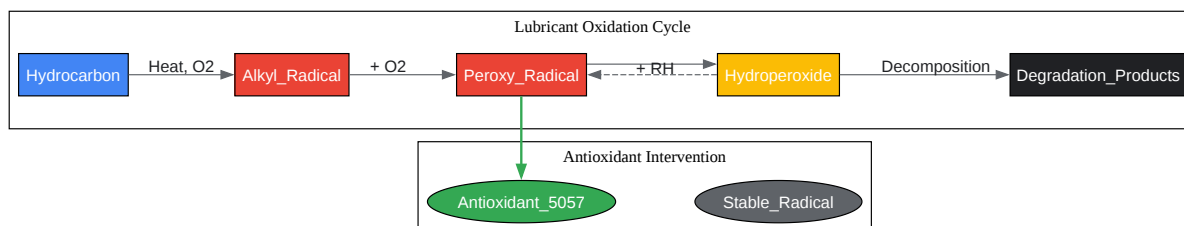
Apparatus: A panel coker apparatus consisting of a heated test panel, a sump to hold the lubricant, a splasher mechanism, and an air supply.

Procedure:

- A pre-weighed aluminum test panel is installed in the apparatus.
- The sump is filled with a specified volume of the test lubricant.
- The test panel is heated to a specified temperature (e.g., 315°C), and the lubricant in the sump is also heated.
- The splasher mechanism is activated, which splashes the hot oil onto the heated test panel at a controlled rate. Air is typically passed over the panel to promote oxidation.
- The test is run for a specified duration (e.g., 8 hours).
- After the test, the panel is cooled, washed with a solvent to remove any remaining oil, and then dried.
- The panel is weighed again, and the difference in weight represents the amount of deposits formed. A lower deposit weight indicates better deposit control.

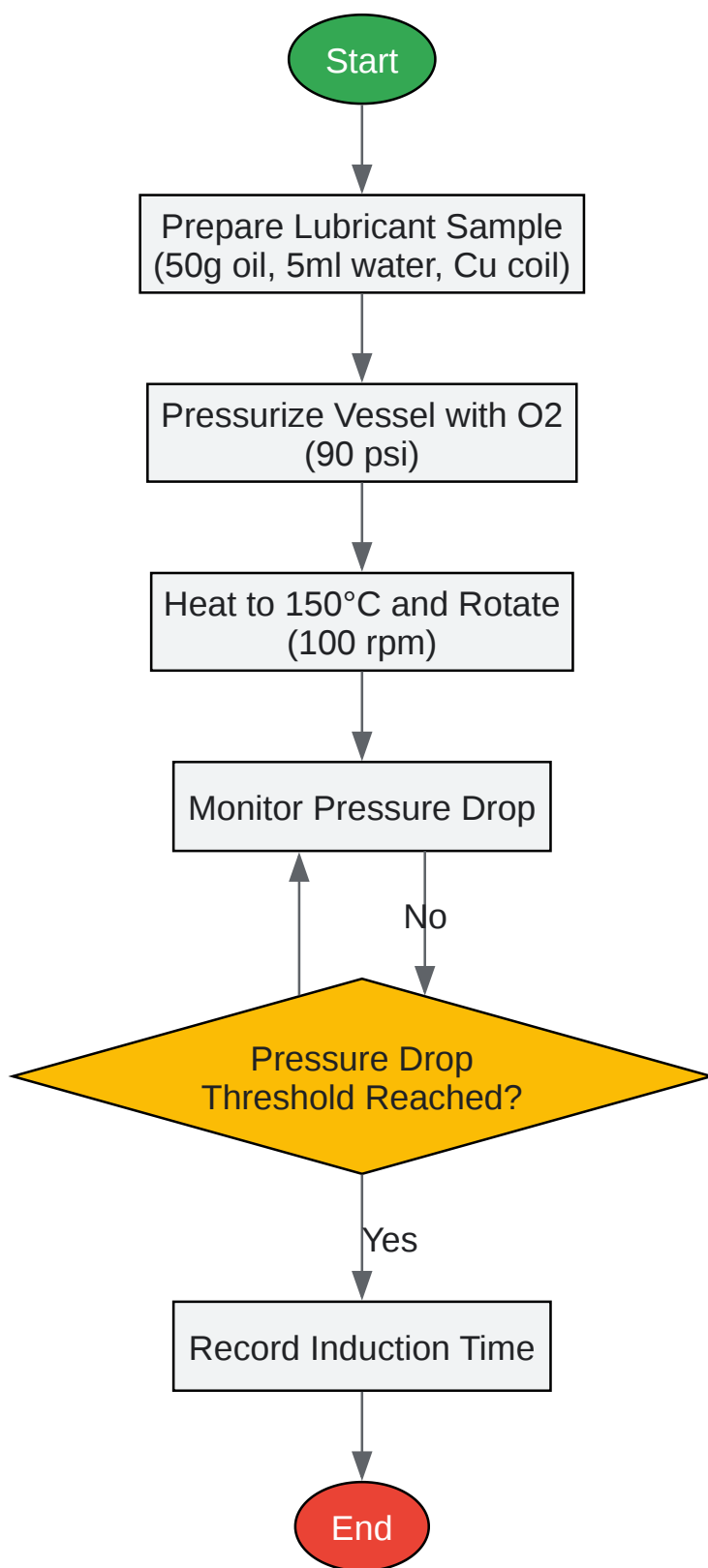
Visualizations

The following diagrams, created using Graphviz, illustrate key concepts and workflows related to lubricant antioxidants.



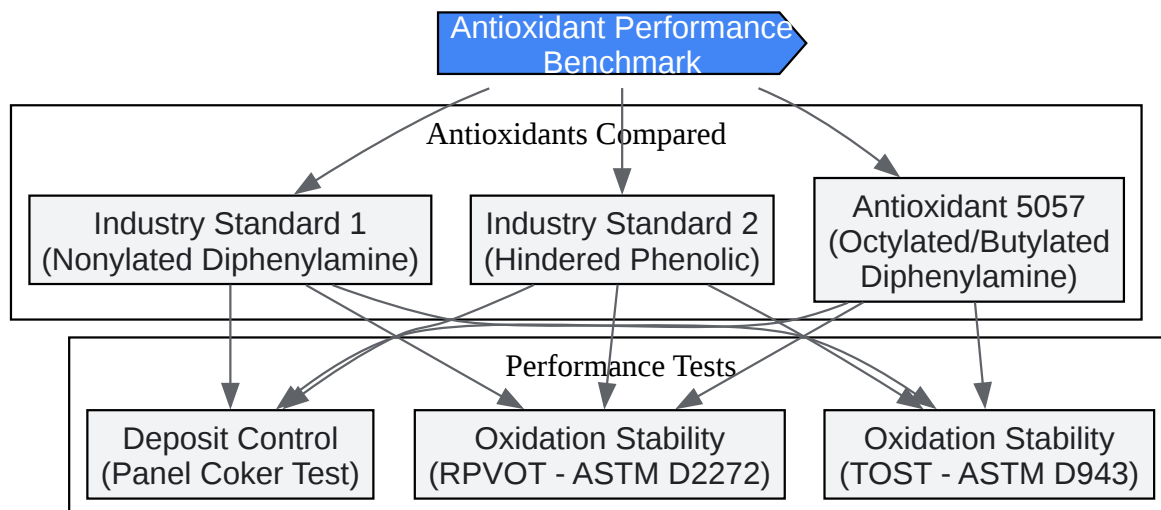
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Caption: Mechanism of action for aminic antioxidants like **Antioxidant 5057**.



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Caption: Experimental workflow for the RPVOT (ASTM D2272) test.



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- To cite this document: BenchChem. [Benchmarking Antioxidant 5057 against industry-standard antioxidants for lubricants.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3029516#benchmarking-antioxidant-5057-against-industry-standard-antioxidants-for-lubricants>]

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